

# An In-Depth Technical Guide to the Antimony-Bismuth Alloy Phase Diagram

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## Compound of Interest

Compound Name: Antimony;bismuth

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## Introduction

The antimony-bismuth (Sb-Bi) alloy system is a fascinating subject of study for materials scientists, physicists, and engineers due to its unique electronic and thermoelectric properties. This binary alloy forms an isomorphous system, meaning that antimony and bismuth are completely soluble in each other in both the liquid and solid states, forming a continuous solid solution across all compositions.[1][2] This complete miscibility is attributed to the fact that both elements have the same crystal structure (rhombohedral), similar electronegativity, and comparable atomic radii.[2] The Sb-Bi phase diagram is a fundamental tool for understanding the relationship between temperature, composition, and the phases present in the alloy, which is crucial for the development of advanced materials such as topological insulators, thermoelectric devices, and low-temperature solders.[3][4]

## The Antimony-Bismuth Phase Diagram Explained

The Sb-Bi phase diagram is characterized by a lens shape, typical of isomorphous systems. It consists of three distinct regions: a liquid phase region (L), a solid phase region ( $\alpha$ ), and a two-phase region where both liquid and solid coexist ( $L + \alpha$ ). The boundaries of these regions are defined by the liquidus and solidus lines.

- **Liquidus Line:** This line represents the temperatures at which the alloy begins to solidify upon cooling for any given composition. Above the liquidus line, the alloy is entirely in the liquid

state.

- **Solidus Line:** This line indicates the temperatures at which the alloy becomes completely solid upon cooling. Below the solidus line, the alloy is entirely in the solid state.

The region between the liquidus and solidus lines is the two-phase region where a solid solution ( $\alpha$ ) is in equilibrium with the liquid melt. Within this "mushy zone," the compositions of the solid and liquid phases are different and can be determined using the lever rule. It is important to note that for any given temperature in this two-phase region, the solid phase is richer in the higher-melting-point component (antimony), while the liquid phase is richer in the lower-melting-point component (bismuth).<sup>[5]</sup>

Some studies have suggested the possibility of a miscibility gap in the solid solution at lower temperatures, which would indicate a tendency for the solid solution to separate into antimony-rich and bismuth-rich phases.<sup>[6]</sup> However, this is a subject of ongoing research and is not typically represented in the standard isomorphous phase diagram.

## Data Presentation: Solidus and Liquidus Temperatures

The following table summarizes the liquidus and solidus temperatures for the antimony-bismuth alloy system at various compositions. This data is essential for predicting the phase of the alloy at a given temperature and for controlling the solidification process during material synthesis.

| Composition (wt% Sb) | Liquidus Temperature (°C) | Solidus Temperature (°C) |
|----------------------|---------------------------|--------------------------|
| 0 (Pure Bi)          | 271                       | 271                      |
| 10                   | 360                       | 290                      |
| 20                   | 410                       | 300                      |
| 30                   | 460                       | 320                      |
| 40                   | 490                       | 340                      |
| 50                   | 510                       | 370                      |
| 60                   | 540                       | 390                      |
| 70                   | 580                       | 420                      |
| 80                   | 590                       | 480                      |
| 90                   | 615                       | 550                      |
| 100 (Pure Sb)        | 630                       | 630                      |

Note: Data extracted from a publicly available source.[\[7\]](#)

## Experimental Protocols

The determination of the antimony-bismuth phase diagram relies on a combination of experimental techniques to synthesize the alloys and characterize their thermal and structural properties.

### Alloy Synthesis: Vertical Bridgman Method

The Vertical Bridgman method is a widely used technique for growing high-quality single crystals of alloys like Sb-Bi.

Methodology:

- **Material Preparation:** High-purity antimony (99.999%) and bismuth (99.999%) are weighed in the desired atomic or weight percentages.

- **Encapsulation:** The weighed materials are placed in a sealed quartz ampoule under a high vacuum to prevent oxidation during melting.
- **Melting and Homogenization:** The ampoule is placed in a vertical tube furnace and heated to a temperature above the liquidus line of the specific alloy composition to ensure complete melting and homogenization. The molten alloy is typically kept at this temperature for several hours.
- **Crystal Growth:** The ampoule is then slowly lowered through a temperature gradient. As the ampoule moves from the hotter zone to the cooler zone of the furnace, solidification begins at the bottom of the ampoule. By controlling the lowering rate (typically a few mm/hour), a single crystal can be grown.
- **Cooling:** After the entire ampoule has passed through the cool zone and the alloy has completely solidified, the furnace is slowly cooled to room temperature to prevent thermal shock and cracking of the crystal.

## Thermal Analysis: Differential Thermal Analysis (DTA) / Differential Scanning Calorimetry (DSC)

DTA and DSC are powerful techniques used to determine the liquidus and solidus temperatures of the alloys.

### Methodology:

- **Sample Preparation:** Small, representative samples (typically 10-20 mg) are cut from the synthesized Sb-Bi alloys.
- **Instrumentation Setup:** The sample is placed in a crucible (e.g., alumina) within the DTA/DSC instrument, alongside an empty reference crucible.
- **Heating and Cooling Cycle:** The instrument heats the sample and reference at a controlled rate (e.g., 5-10 °C/min) to a temperature well above the expected liquidus temperature. It is then cooled at the same controlled rate.
- **Data Acquisition:** The instrument measures the temperature difference (DTA) or the difference in heat flow (DSC) between the sample and the reference as a function of

temperature.

- **Data Analysis:** Endothermic peaks during heating and exothermic peaks during cooling correspond to phase transitions. The onset of the first peak on heating corresponds to the solidus temperature, and the peak of the final transition corresponds to the liquidus temperature.

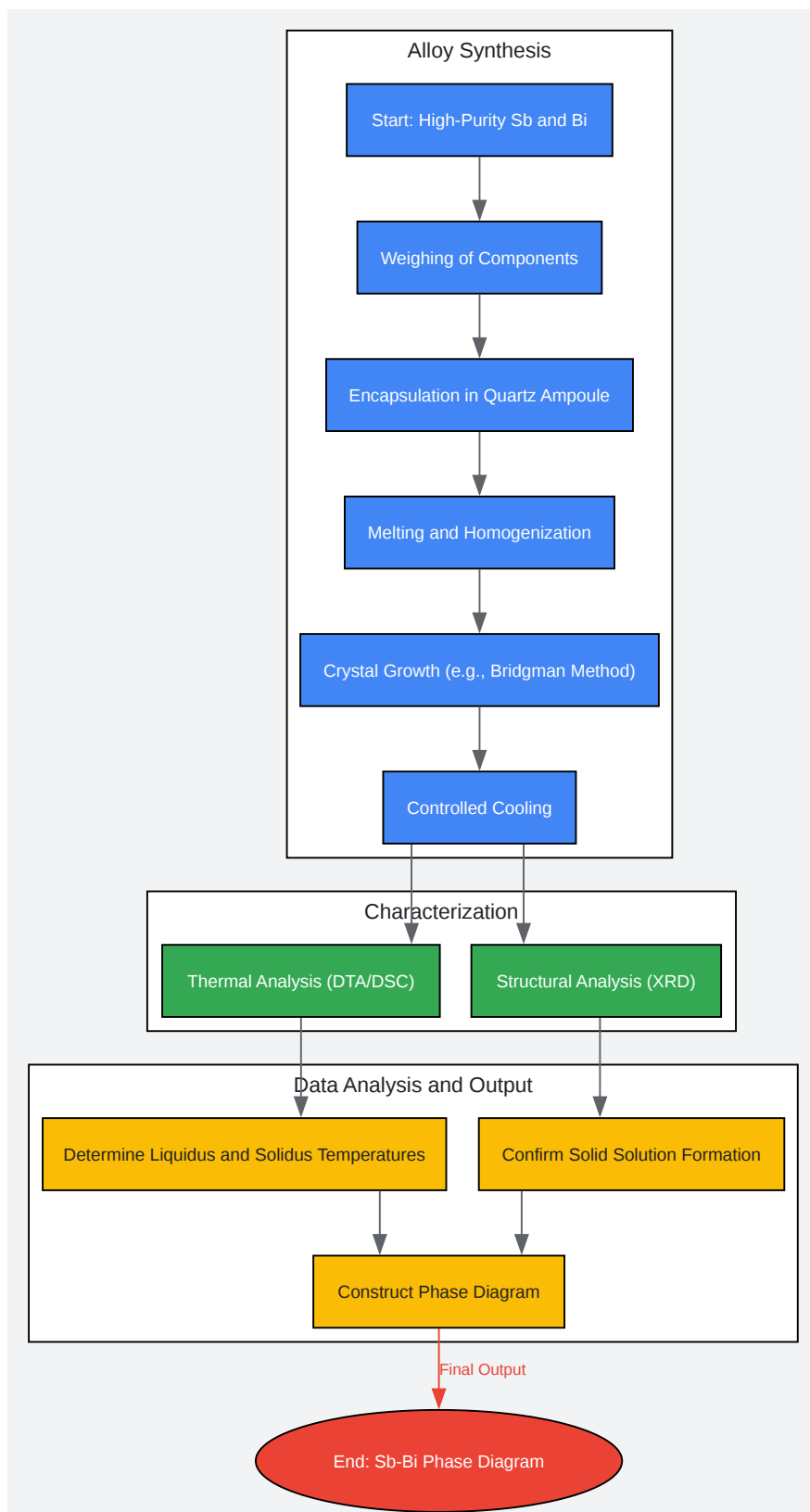
## Structural Characterization: X-ray Diffraction (XRD)

XRD is used to confirm the crystal structure and the formation of a solid solution in the Sb-Bi alloys.

Methodology:

- **Sample Preparation:** The synthesized alloys are ground into a fine powder to ensure random orientation of the crystallites.
- **Instrumentation Setup:** The powdered sample is mounted on a sample holder in an X-ray diffractometer.
- **Data Collection:** The sample is irradiated with a monochromatic X-ray beam (e.g., Cu K $\alpha$  radiation) at various angles ( $2\theta$ ). The intensity of the diffracted X-rays is recorded by a detector.
- **Data Analysis:** The resulting XRD pattern (a plot of intensity versus  $2\theta$ ) is analyzed. For a complete solid solution, the diffraction peaks should shift continuously with changing composition between the peak positions of pure antimony and pure bismuth, without the appearance of new peaks that would indicate the formation of a new phase.

## Mandatory Visualization



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Caption: Experimental workflow for determining the Sb-Bi phase diagram.

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